

# Anacetrapib long-term safety monitoring

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Anacetrapib

CAS No.: 875446-37-0

Cat. No.: S548849

Get Quote

## Long-Term Safety and Efficacy Data

The primary source for long-term safety data is the REVEAL trial and its subsequent post-trial follow-up study [1] [2] [3]. The key quantitative findings on safety and efficacy are summarized below.

**Table 1: Safety Outcomes from Long-Term REVEAL Trial Follow-up**

Safety Parameter	Findings with Anacetrapib vs. Placebo	Statistical Significance (P-value)
Non-Vascular Mortality	No significant difference [1]	Not significant
Site-Specific Cancer	No significant difference [1]	Not significant
Other Serious Adverse Events	No significant difference [1]	Not significant
New-Onset Diabetes	Lower incidence (5.3% vs. 6.0%) [4]	0.05
Systolic/Diastolic BP	Slight increase (+0.7/+0.3 mm Hg) [5]	Not reported

**Table 2: Efficacy and Pharmacokinetic Profile**

Category	Parameter	Findings
Efficacy (REVEAL Trial)	Primary Outcome (Major Coronary Events)	9% reduction during in-trial period (4.1 yrs); 12% reduction overall (6.3 yrs) [1]
	Lipid Modulation (at trial midpoint)	HDL-C: +104%; LDL-C: -41% (direct method) [5]
Pharmacokinetics	Elimination Half-Life	Estimated >1 year [5]
	Primary Route of Excretion	Feces (84.4%); Urine (5.4%) [6]
	Key Safety Finding (Tissue Accumulation)	Accumulates in adipose tissue, leading to slow elimination [1]

## Safety Monitoring and Experimental Protocols

For researchers, the following experimental approaches are critical for monitoring the long-term safety of **anacetrapib** and similar compounds.

**1. Clinical Safety Monitoring Protocol** The REVEAL trial implemented a comprehensive safety monitoring plan [1]:

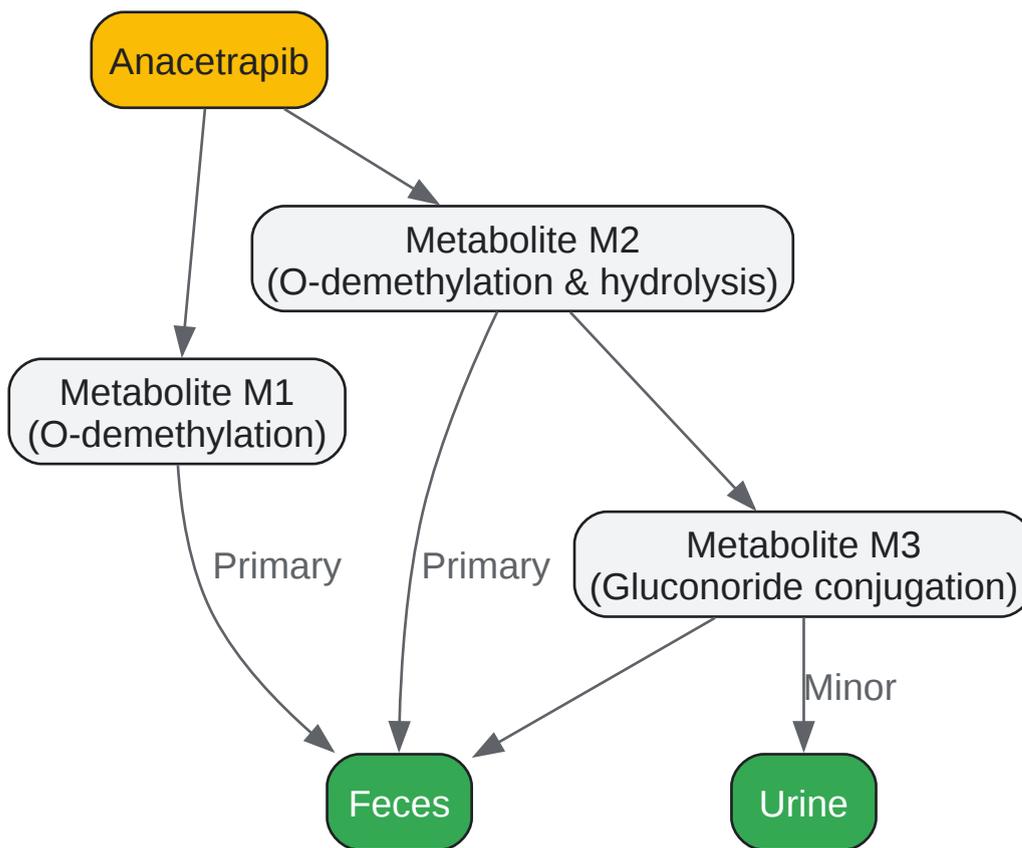
- **Serious Adverse Events (SAEs):** Information was sought about all SAEs during both in-trial and post-trial periods.
- **Targeted Laboratory Monitoring:** Blood samples were checked at routine visits for evidence of liver injury (e.g., ALT levels) or muscle injury (CK levels).
- **Specific Symptom Inquiry:** Information was collected on symptoms suggestive of hepatitis or myopathy, and on non-serious adverse events attributed to the study treatment that resulted in its discontinuation.
- **Long-Term Blinded Follow-up:** To avoid bias in longer-term safety assessment, participants, their doctors, and trial personnel remained blinded to the original treatment assignment during the post-trial follow-up phase [1].

**2. Investigating Metabolic Fate and Elimination** The prolonged half-life of **anacetrapib** is a key safety consideration. Here is a methodology for studying its metabolism and excretion [6]:

- **Radiolabeled Study:** Administer a single oral dose of [14C]-labeled **anacetrapib** to human subjects.

- **Sample Collection:** Systematically collect blood, plasma, urine, and feces samples over a prolonged period (up to 6 weeks post-dose) to account for slow release from adipose tissue.
- **Metabolite Profiling:** Use techniques like liquid chromatography (LC) coupled with radiometric detection and mass spectrometry (MS) to identify and quantify **anacetrapib** and its metabolites (M1, M2, M3) in excreta and plasma.
- **Mass Balance:** Calculate the total recovery of radioactivity from urine and feces to establish the complete excretion profile.

The diagram below illustrates the metabolic pathway of **anacetrapib** in humans based on mass-balance studies [6]:



[Click to download full resolution via product page](#)

## Frequently Asked Questions for Researchers

**Q1: What is the most important pharmacokinetic property of anacetrapib to consider in long-term studies?** **A:** The key property is its **high lipophilicity and subsequent accumulation in adipose tissue**, creating a reservoir that leads to very slow elimination from the body (half-life >1 year) [1] [5]. This

necessitates extended monitoring periods in clinical trials to fully understand the compound's safety profile and residual effects after treatment cessation.

**Q2: Did the REVEAL trial identify any off-target toxicity, similar to what was seen with torcetrapib?**

**A:** No. Unlike torcetrapib, which was associated with off-target toxicity (e.g., increased blood pressure and mineralocorticoid activation), **anacetrapib** was not linked to any significant increase in serious adverse events, including blood pressure changes, cancer, or non-vascular mortality [1] [5].

**Q3: Despite positive results, is anacetrapib available for clinical use? A:** No. In 2017, Merck & Co.

announced it would not seek regulatory approval for **anacetrapib**. The decision was based on a comprehensive evaluation concluding that its **clinical profile did not support regulatory filings**, despite the positive efficacy results from the REVEAL trial [7] [8].

**Q4: What are the proposed mechanisms for anacetrapib's LDL-cholesterol lowering effect? A:** The

reduction in LDL-C is attributed to multiple mechanisms beyond CETP inhibition, including: **increased catabolism of LDL particles** via LDL receptors due to compositional changes; **decreased PCSK9 levels**; and **modulation of the LXR/IDOL pathway**, leading to reduced degradation of LDL receptors [5].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Long-term safety and efficacy of anacetrapib in patients with ... [pmc.ncbi.nlm.nih.gov]
2. Long-term safety and efficacy of anacetrapib in patients ... [pubmed.ncbi.nlm.nih.gov]
3. REVEAL: Randomised Evaluation of the Effects of ... - CTSU [ctsu.ox.ac.uk]
4. Randomized Evaluation of the Effects of Anacetrapib ... [acc.org]
5. Anacetrapib, a New CETP Inhibitor [pmc.ncbi.nlm.nih.gov]
6. Metabolism and Excretion of Anacetrapib, a Novel Inhibitor ... [sciencedirect.com]
7. Merck halts development of anacetrapib [healio.com]

8. Merck Drops CETP Inhibitor Anacetrapib [hcplive.com]

To cite this document: Smolecule. [Anacetrapib long-term safety monitoring]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548849#anacetrapib-long-term-safety-monitoring>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)